

Source Plants and Primary Extraction Solvents

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Compound Focus: Agathisflavone

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Agathisflavone is a biflavonoid found in various plant species. The table below summarizes the plants and solvents used in documented extraction protocols.

Plant Source	Part Used	Primary Extraction Solvent	Purification Method	Citation
<i>Caesalpinia pyramidalis</i> (Syn. <i>Poincianella pyramidalis</i>)	Leaves	Methanol [1] [2] [3]	Chromatography on silica gel [1] [2]	
<i>Anacardium occidentale</i> (Cashew)	Leaf	Ethyl Acetate (for fractionation) [4]	Information not specified in source	
<i>Rhus parviflora</i>	Information not specified	Polar or medium-polar solvents (Methanol, Ethanol) [1] [2]	Information not specified in source	

Detailed Extraction and Isolation Protocol

The most detailed experimental protocol for **agathisflavone** isolation comes from research on *Caesalpinia pyramidalis* [1] [2].

- **Plant Material Preparation:** Fresh leaves of *Caesalpinia pyramidalis* are collected and identified. A voucher specimen is typically deposited in a herbarium for future reference.
- **Maceration and Extraction:** The fresh leaves are extracted with **methanol** through a maceration process.
- **Isolation and Purification:** The crude methanol extract is subjected to chromatographic separation, often using a **silica gel column**, to obtain pure **agathisflavone**.
- **Compound Identification:** The structure of the isolated compound is elucidated using spectroscopic techniques, including 1D and 2D Nuclear Magnetic Resonance (NMR) and Liquid Chromatography–Mass Spectrometry (LS-MS) [1] [2]. It is noted that **agathisflavone** naturally occurs as a mixture of atropisomers.

Modern Extraction Techniques and Solvent Selection

While the specific protocol for **agathisflavone** uses conventional methods, modern techniques can be applied for improved efficiency.

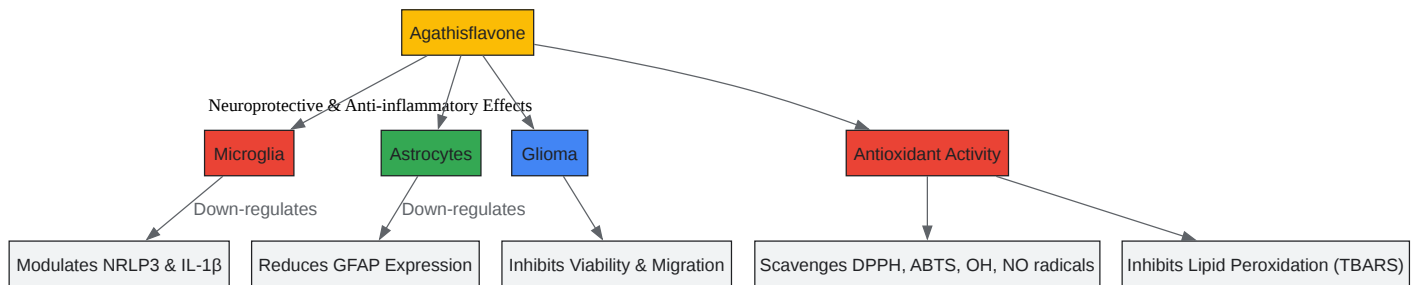
- **Modern Extraction Techniques:** Techniques like **Microwave-Assisted Extraction (MAE)** and **Ultrasound-Assisted Extraction (UAE)** are superior to conventional methods like maceration and Soxhlet. They offer high extraction yields in shorter times, use less solvent, and can improve efficiency [5] [6].
- **Solvent Selection Principles:** The choice of solvent is critical. The principle of "like dissolves like" applies, meaning solvents with a polarity close to that of the target solute generally perform better. **Ethanol** and **Methanol** are considered universal solvents for phytochemical extraction [7]. Ethanol, in particular, has been consistently shown to be an effective solvent for extracting bioactive compounds and is often preferred over methanol due to its lower toxicity [5] [8].

Analytical Separation and Quantification

For analytical purposes or further purification after initial extraction, High-Performance Liquid Chromatography (HPLC) is a standard method. The phytochemical composition of plant extracts, which can include compounds like **agathisflavone**, is commonly determined using **reverse-phase HPLC coupled with a Diode Array Detector (HPLC-DAD)** [8]. This technique helps in identifying and quantifying specific compounds based on their retention times and UV-Vis spectra compared to standards.

Documented Bioactivities and Research Applications

Agathisflavone has shown promising biological activities in pre-clinical studies, which justify the interest in its extraction. The following diagram illustrates key mechanisms and effects of **agathisflavone** on neural cells, based on current research.



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Summary of **Agathisflavone's** Key Bioactivities

- **Antioxidant Activity:** **Agathisflavone** exhibits potent, concentration-dependent antioxidant activity against various free radicals (DPPH, ABTS, hydroxyl, and nitric oxide). It also shows strong reducing potential and inhibits lipid peroxidation, comparable to the standard antioxidant Trolox [1] [2] [4].
- **Neuroprotective and Anti-inflammatory Effects:** In models of central nervous system injuries, **agathisflavone** modulates glial cell activation, attenuating neuroinflammation. It downregulates the expression of key markers like GFAP (in astrocytes) and pro-inflammatory factors like the NLRP3 inflammasome and IL-1 β (in microglia) [3].
- **Anti-glioblastoma Activity:** **Agathisflavone** demonstrates cytotoxicity against human and rat glioblastoma (brain cancer) cells, reducing cell viability and migration at low micromolar concentrations (5-30 μ M). It also modulates the expression of oncomirs (miR-125b, miR-155) and inflammatory mediators in tumor cells [9].

Key Takeaways for Researchers

- **Standardized Extraction:** The most validated protocol for isolating **agathisflavone** involves methanolic extraction of **Caesalpinia pyramidalis** leaves, followed by silica gel chromatography.
- **Embrace Modern Techniques:** Consider applying **MAE** or **UAE** with **ethanol** as a greener, more efficient alternative to classic maceration for the initial extraction step.
- **Promising Bioactivity:** The compelling pre-clinical evidence for **agathisflavone's** antioxidant, neuroprotective, and anti-tumor effects underscores its potential as a candidate for further drug development.

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